

Commercial Suppliers and Technical Data for Bis(2-butoxyethyl) Phthalate-d4

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Compound of Interest

Compound Name: Bis(2-butoxyethyl) Phthalate-d4

Cat. No.: B586600

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For researchers, scientists, and drug development professionals requiring high-purity deuterated standards, **Bis(2-butoxyethyl) Phthalate-d4** is available from several commercial suppliers. This technical guide provides a summary of key data from these suppliers to facilitate comparison and procurement.

Supplier and Product Overview

Bis(2-butoxyethyl) Phthalate-d4 is a deuterated analog of Bis(2-butoxyethyl) Phthalate, commonly used as an internal standard in analytical chemistry, particularly for mass spectrometry-based quantification methods. The deuterium labeling provides a distinct mass shift, allowing for accurate differentiation from the unlabeled analyte.

Several reputable suppliers offer this compound, with variations in purity, isotopic enrichment, and available quantities. Below is a compilation of information from prominent vendors.

Quantitative Data Summary

The following table summarizes the key technical specifications for **Bis(2-butoxyethyl) Phthalate-d4** available from various commercial suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Enrichment	Chemical Purity	Available Quantities
Santa Cruz Biotechnology	1398065-96-7[1]	C ₂₀ H ₂₆ D ₄ O ₆ [1]	370.47[1]	Not specified	Not specified	Inquire
LGC Standards	1398065-96-7	Not specified	Not specified	99 atom % D[2]	min 97%[2]	0.05 g, 0.1 g[3]
Pharmaffiliates	1398065-96-7[4]	C ₂₀ H ₂₆ D ₄ O ₆ [4]	370.47[4]	Not specified	Not specified	Inquire
CDN Isotopes	1398065-96-7[5]	C ₆ D ₄ (COOCH ₂ CH ₂ OCH ₂ CH ₂ CH ₂ CH ₃) ₂	370.48[5]	99 atom % D[5]	97%[5]	0.05 g, 0.1 g[5]
Adva Tech Group Inc.	1398065-96-7	Not specified	Not specified	Not specified	Not specified	Inquire

Experimental Protocols

Detailed experimental protocols for the use of **Bis(2-butoxyethyl) Phthalate-d4** are typically developed and validated by the end-user for their specific analytical method and matrix. However, a general workflow for its application as an internal standard in a quantitative mass spectrometry assay is outlined below.

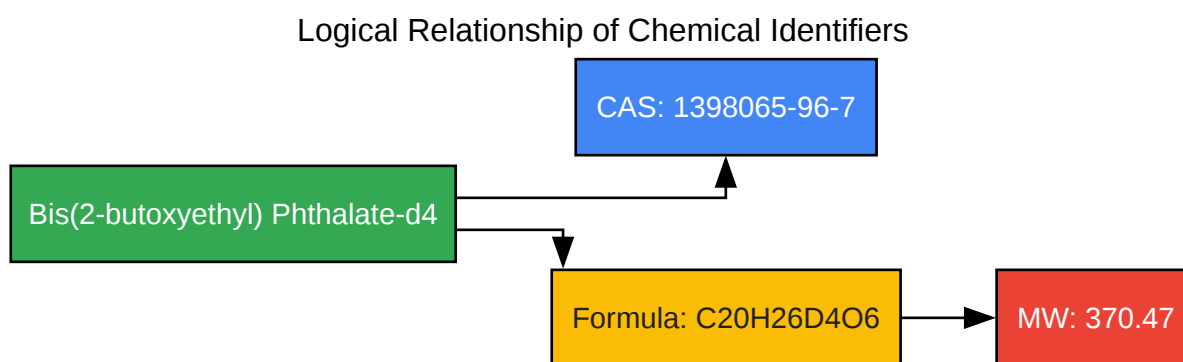
General Workflow for Internal Standard Quantification

- **Standard Preparation:** Prepare a stock solution of **Bis(2-butoxyethyl) Phthalate-d4** in a suitable organic solvent (e.g., methanol, acetonitrile). From the stock solution, create a series of working standard solutions at known concentrations.
- **Sample Preparation:** To an aliquot of the sample matrix (e.g., plasma, tissue homogenate, environmental water sample), add a known amount of the **Bis(2-butoxyethyl) Phthalate-d4** internal standard solution.

- **Extraction:** Perform a sample extraction procedure (e.g., liquid-liquid extraction, solid-phase extraction) to isolate the analyte of interest and the internal standard from the sample matrix.
- **Analysis:** Analyze the extracted sample using a mass spectrometry-based method, such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Quantification:** Monitor the characteristic mass-to-charge ratios (m/z) for both the unlabeled analyte and the deuterated internal standard. The ratio of the peak area of the analyte to the peak area of the internal standard is used to calculate the concentration of the analyte in the original sample, by referencing a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

Visualizations

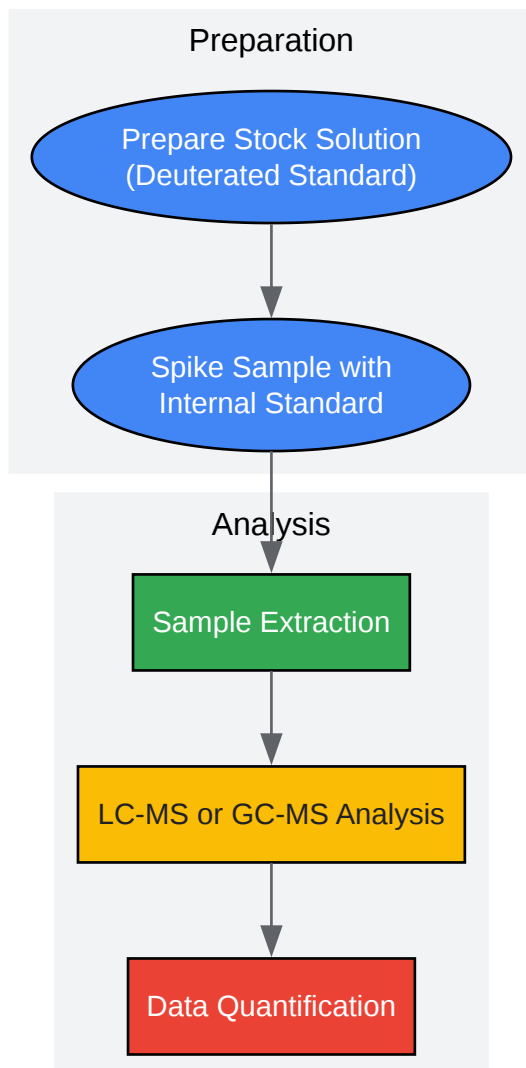
To further clarify the relationships and workflows, the following diagrams are provided.



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Caption: Relationship between the common name and key identifiers.

Workflow for Internal Standard-Based Quantification



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Caption: General experimental workflow for using a deuterated internal standard.

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